

physical and chemical properties of Dimethoxymethylsilane

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Compound of Interest

Compound Name: Dimethoxymethylsilane

Cat. No.: B7823244

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An In-depth Technical Guide on the Core Physical and Chemical Properties of
Dimethoxymethylsilane

For Researchers, Scientists, and Drug Development Professionals

Introduction

Dimethoxymethylsilane (CAS No. 16881-77-9), also known as methyltrimethoxysilane, is an organosilicon compound with the molecular formula $C_3H_{10}O_2Si$.^{[1][2]} It presents as a colorless, clear liquid and is a pivotal intermediate in organosilicon chemistry.^[1] Its versatile nature stems from the presence of both hydrolyzable methoxy groups and a stable methyl group attached to the central silicon atom. This structure allows it to act as a crucial building block in the synthesis of silicone polymers, a coupling agent to enhance material adhesion, and a reagent for surface modification.^{[1][3]} Its role is significant in the development of advanced materials, including coatings, adhesives, and sealants.^{[1][4]}

Physical Properties

Dimethoxymethylsilane is a volatile and flammable liquid.^[5] Its physical characteristics are essential for handling, storage, and application in various chemical processes. A summary of its key physical properties is presented below.

Table 1: Physical Properties of **Dimethoxymethylsilane**

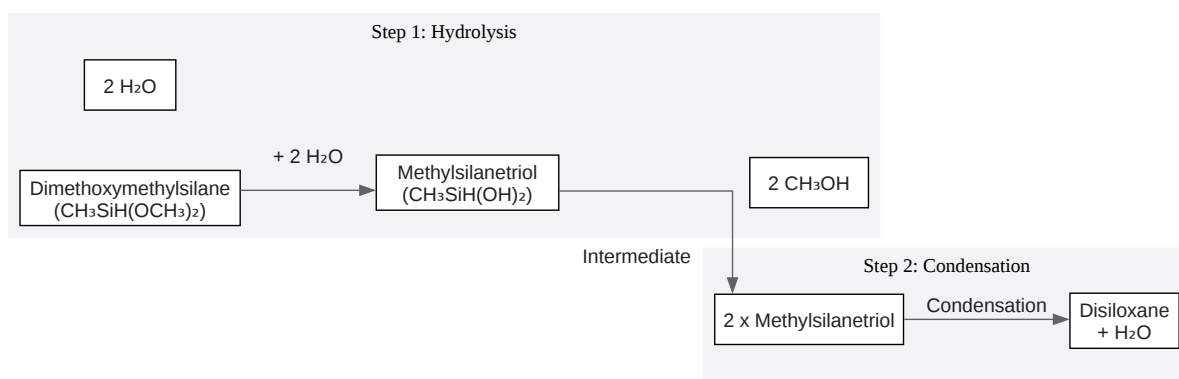
Property	Value	Source(s)
Molecular Formula	C3H10O2Si	[1][3]
Molecular Weight	106.20 g/mol	[1]
Appearance	Colorless clear liquid	[1][3]
Density	0.861 g/cm ³	[1]
Boiling Point	61 °C / 141.8 °F	[1]
Melting Point	-136 °C / -212.8 °F	[1][5]
Flash Point	2 °C / 35.6 °F	[5]
Refractive Index	n _{20/D} 1.3600	[1]
Solubility	Soluble in organic solvents (e.g., ethanol, acetone); insoluble in water.[4][6]	[4][6]

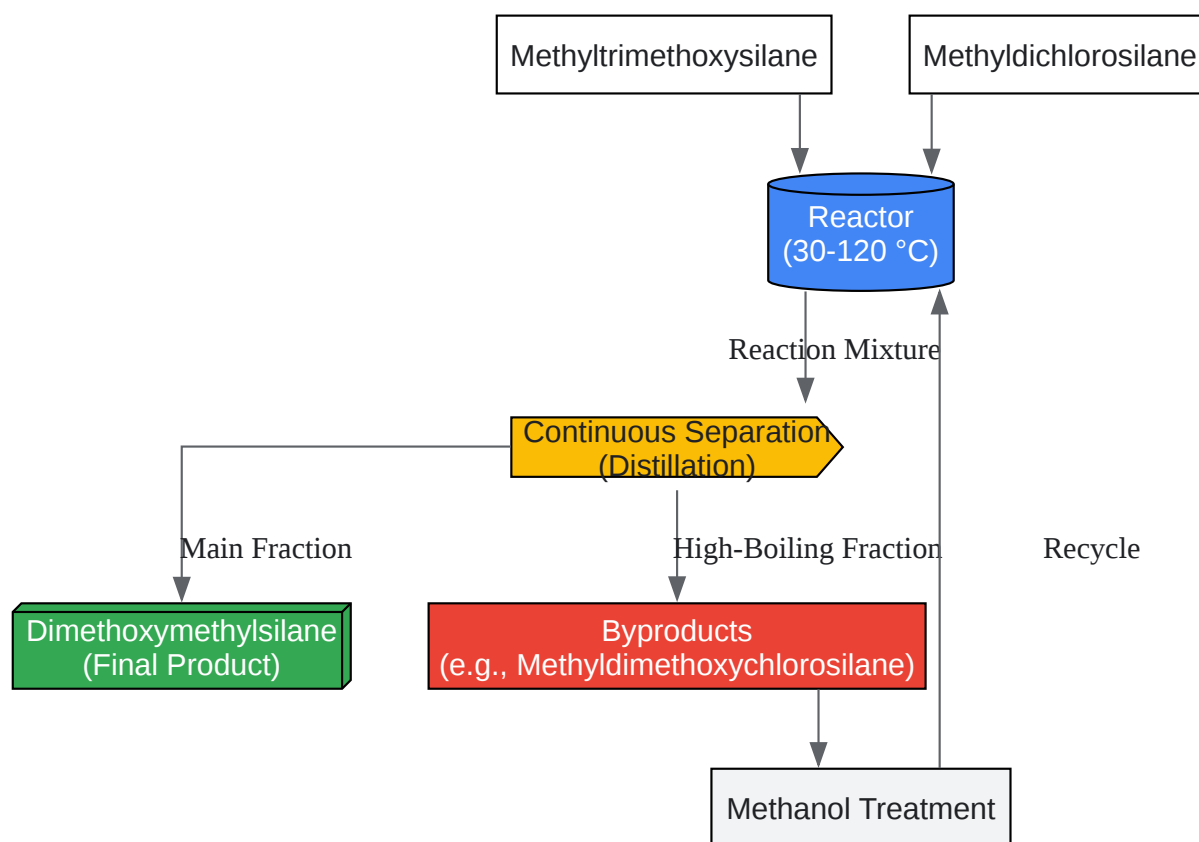
Chemical Properties and Reactivity

The chemical behavior of **Dimethoxymethylsilane** is dominated by the reactivity of the Si-OCH₃ bonds. It is sensitive to moisture and can react with strong oxidizing agents.[1][5]

Hydrolysis and Condensation

In the presence of water or moisture, **Dimethoxymethylsilane** undergoes hydrolysis to form methylsilanediol and releases methanol.[7][8] This reaction is the fundamental step for its application as a coupling agent and crosslinker. The hydrolysis can be catalyzed by both acids and bases.[9] The resulting silanol intermediates are reactive and can undergo self-condensation to form siloxane bonds (-Si-O-Si-), leading to the formation of oligomers or polymers.[10]





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